

# An In-depth Technical Guide on 2-Methoxy-5-sulfamoylbenzoic Acid

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

**Compound Name:** 2-Methoxy-5-sulfamoylbenzoic acid

**Cat. No.:** B135336

[Get Quote](#)

CAS Number: 22117-85-7

## Abstract

This technical guide provides a comprehensive overview of **2-Methoxy-5-sulfamoylbenzoic acid**, a key chemical intermediate in the pharmaceutical industry. The document details its chemical identity, physicochemical properties, synthesis methodologies, and analytical characterization. Furthermore, it elucidates the compound's significant role as a metabolite and a crucial building block in the synthesis of antipsychotic drugs, such as Sulpiride. This guide is intended for researchers, scientists, and drug development professionals, offering in-depth, actionable information for laboratory and industrial applications.

## Chemical Identity and Physicochemical Properties

**2-Methoxy-5-sulfamoylbenzoic acid** is a sulfonamide and benzoic acid derivative. Its strategic placement of methoxy, sulfamoyl, and carboxylic acid functional groups on the benzene ring makes it a versatile intermediate for organic synthesis.

IUPAC Name: **2-methoxy-5-sulfamoylbenzoic acid**<sup>[1]</sup>

Synonyms: 5-(Aminosulfonyl)-2-methoxybenzoic acid, 5-Sulphamoyl-2-Methoxy benzoic acid<sup>[2]</sup>

Molecular Formula: C<sub>8</sub>H<sub>9</sub>NO<sub>5</sub>S<sup>[1][2][3]</sup>

Chemical Structure:

Figure 1: Chemical structure of **2-Methoxy-5-sulfamoylbenzoic acid**.

The physicochemical properties of **2-Methoxy-5-sulfamoylbenzoic acid** are summarized in the table below, providing essential data for handling, storage, and application.

Property	Value	Source
Molecular Weight	231.23 g/mol	<a href="#">[1]</a>
CAS Number	22117-85-7	<a href="#">[1]</a> <a href="#">[2]</a>
Physical State	Solid	
Purity	≥97.0%	
Storage Temperature	Room Temperature (Recommended in a cool and dark place, <15°C)	

## Synthesis and Manufacturing

The synthesis of **2-Methoxy-5-sulfamoylbenzoic acid** is a multi-step process that requires careful control of reaction conditions to ensure high yield and purity. A common synthetic route starts from 4-methoxybenzenesulfonamide.

A patented method outlines the following steps:

- **Bromination:** 4-methoxybenzenesulfonamide undergoes bromination with bromine in the presence of a reducing agent to yield 3-bromo-4-methoxybenzenesulfonamide.
- **Cyanation:** The resulting bromo-compound reacts with cuprous cyanide in a substitution reaction to form 3-cyano-4-methoxybenzenesulfonamide.
- **Alcoholysis:** The cyano-derivative is then subjected to alcoholysis with methanol under acidic catalysis to produce 2-methoxy-5-sulfonamide methyl benzoate.

- Hydrolysis and Acidification: Finally, the methyl benzoate ester is hydrolyzed under alkaline conditions, followed by acidification to yield the target compound, **2-methoxy-5-sulfamoylbenzoic acid**[4].

This method is noted for its mild reaction conditions and operational simplicity[4].

Figure 2: Synthesis workflow of **2-Methoxy-5-sulfamoylbenzoic acid**.

## Analytical Methodologies

Accurate analytical methods are crucial for the quality control of **2-Methoxy-5-sulfamoylbenzoic acid**, especially when it is used as a pharmaceutical intermediate or reference standard. High-Performance Liquid Chromatography (HPLC) is a commonly used technique for purity assessment.

Typical HPLC Conditions: A patent for the synthesis of the methyl ester provides the following HPLC conditions for content determination, which can be adapted for the carboxylic acid:

- Mobile Phase: 700 mL water and 200 mL methanol
- Detection Wavelength: 240 nm
- Flow Rate: 1.0 mL/min
- Sample Preparation: 0.01 g of the sample diluted to 25 mL with the mobile phase
- Injection Volume: 5  $\mu$ L[5]

For structural confirmation and characterization, a comprehensive data package is typically provided, which includes:

- $^1\text{H-NMR}$  (Proton Nuclear Magnetic Resonance)
- Mass Spectrometry (MS)
- Infrared Spectroscopy (IR)
- Thermogravimetric Analysis (TGA)[6]

Figure 3: Analytical workflow for quality control.

## Applications and Significance in Drug Development

**2-Methoxy-5-sulfamoylbenzoic acid** holds significant importance in the pharmaceutical sector, primarily as a key intermediate and a known metabolite.

- Intermediate for Sulpiride: It is a crucial intermediate in the synthesis of Sulpiride and Levosulpiride, which are antipsychotic drugs used to treat psychiatric disorders like schizophrenia and depression[5][7][8][9]. The methyl ester of the title compound, methyl 2-methoxy-5-sulfamoylbenzoate, is also a key intermediate for these drugs[5][7][9][10][11].
- Metabolite of Sulpiride: **2-Methoxy-5-sulfamoylbenzoic Acid** has been identified as a metabolite of the antipsychotic drug, Sulpiride[8].
- Reference Standard: Due to its role as an impurity and intermediate, it is used as a reference standard for analytical method development, validation, and quality control during the synthesis and formulation stages of related drug products[2][6]. It is specifically listed as Sulpiride EP impurity D[6].
- Furosemide Synthesis: While not a direct precursor, this compound shares structural similarities with intermediates in the synthesis of Furosemide, a potent diuretic[12][13][14][15]. The core 5-sulfamoylbenzoic acid structure is fundamental to the synthesis of Furosemide and its impurities[12][16][17][18][19][20].

## Safety and Handling

Based on aggregated GHS information, **2-Methoxy-5-sulfamoylbenzoic acid** is associated with the following hazards:

- Harmful if swallowed[1]
- Causes skin irritation[1]
- Causes serious eye irritation[1]
- May cause respiratory irritation[1]

**Recommended Precautions for Safe Handling:**

- Avoid all personal contact, including inhalation[21].
- Use in a well-ventilated area[21].
- Wear protective gloves, protective clothing, and eye/face protection[1][21].
- Do not eat, drink, or smoke when using this product[1][21].
- Wash hands thoroughly after handling[1][21].

**Storage:**

- Keep containers securely sealed when not in use[21].
- Store in a cool, dark, and dry place[22].

In case of a spill, it is advised to clean up immediately, avoid breathing dust, and use dry clean-up procedures[21].

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 2-Methoxy-5-sulfamoylbenzoic acid | C8H9NO5S | CID 89601 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 5-Sulphamoyl-2-Methoxy benzoic acid - CAS - 22117-85-7 | Axios Research [axios-research.com]
- 3. chemscene.com [chemscene.com]
- 4. WIPO - Search International and National Patent Collections [patentscope.wipo.int]
- 5. Synthesis method of 2-methoxyl-5-amino sulfanoylmethyl benzoate - Eureka | Patsnap [eureka.patsnap.com]

- 6. synthinkchemicals.com [synthinkchemicals.com]
- 7. Methyl 2-methoxy-5-sulfamoylbenzoate | 33045-52-2 [chemicalbook.com]
- 8. 2-Methoxy-5-sulfamoylbenzoic acid | 22117-85-7 [chemicalbook.com]
- 9. CN105439915A - Preparation method of methyl 2-methoxy-5-sulfamoylbenzoate - Google Patents [patents.google.com]
- 10. CN105646294A - Method for synthesizing 2-methoxy-5-sulfamoylmethyl benzoate - Google Patents [patents.google.com]
- 11. nbinno.com [nbino.com]
- 12. EP0788494B1 - Process for the preparation of furosemide - Google Patents [patents.google.com]
- 13. researchgate.net [researchgate.net]
- 14. CN106117168A - A kind of preparation method of furosemide - Google Patents [patents.google.com]
- 15. WO1996012714A1 - Process for the preparation of furosemide - Google Patents [patents.google.com]
- 16. pharmaceresearch.com [pharmaceresearch.com]
- 17. Furosemide EP Impurity D | 5046-19-5 | SynZeal [synzeal.com]
- 18. pharmaffiliates.com [pharmaffiliates.com]
- 19. Isofurosemide | C12H11CIN2O5S | CID 58344442 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 20. Furosemide EP Impurity B | CymitQuimica [cymitquimica.com]
- 21. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 22. spectrumchemical.com [spectrumchemical.com]
- To cite this document: BenchChem. [An In-depth Technical Guide on 2-Methoxy-5-sulfamoylbenzoic Acid]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b135336#2-methoxy-5-sulfamoylbenzoic-acid-cas-number-22117-85-7>

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)